

Application Notes and Protocols: YO-PRO-3 Staining for Flow Cytometry

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: YO-PRO-3

Cat. No.: B15552239

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

YO-PRO-3 is a far-red fluorescent, cell-impermeant nucleic acid stain belonging to the carbocyanine dye family.[1][2][3] In its unbound state, the dye is essentially non-fluorescent.[4][5] However, upon entering a cell and intercalating with double-stranded DNA (dsDNA), its fluorescence quantum yield increases significantly.[1][5] This characteristic makes it a valuable probe for assessing cell viability and identifying cell death.

Healthy, viable cells with intact plasma membranes exclude **YO-PRO-3**. [1][6] During the later stages of apoptosis and necrosis, plasma membrane integrity becomes compromised, allowing the dye to enter the cell and bind to nucleic acids, producing a bright fluorescent signal.[1][2] This selective permeability forms the basis of its use in flow cytometry to quantify cell death. When used in combination with a second membrane-impermeant dye like Propidium Iodide (PI), which can only enter cells with severely compromised membranes (late apoptosis/necrosis), **YO-PRO-3** allows for the differentiation between live, apoptotic, and necrotic cell populations.[1][7]

Principle of Detection

The utility of **YO-PRO-3** in apoptosis and necrosis assays relies on the differential permeability of the plasma membrane during the process of cell death.

- **Live Cells:** The plasma membrane is intact and impermeable to **YO-PRO-3**. These cells exhibit little to no fluorescence.[\[1\]](#)[\[8\]](#)
- **Apoptotic Cells:** In the course of apoptosis, the plasma membrane becomes permeable to **YO-PRO-3** but remains largely intact, thus excluding larger dyes like Propidium Iodide (PI).[\[7\]](#) These cells will be **YO-PRO-3** positive and PI negative.[\[1\]](#)[\[8\]](#)
- **Late Apoptotic/Necrotic Cells:** In the final stages of apoptosis and in necrosis, the plasma membrane loses all integrity. This allows both **YO-PRO-3** and PI to enter the cell and stain the nucleus. These cells will be positive for both dyes.[\[1\]](#)[\[8\]](#)

By analyzing the fluorescence signals from both **YO-PRO-3** and PI, a cell population can be resolved into three distinct groups: live, apoptotic, and late apoptotic/necrotic.

Data Presentation

The key spectral and physical properties of **YO-PRO-3** are summarized below. Optimal concentrations and instrument settings should be determined empirically for specific cell types and experimental conditions.

Property	Value	Reference(s)
Excitation Maximum (DNA-bound)	612-613 nm	[8] [9] [10]
Emission Maximum (DNA-bound)	629-631 nm	[8] [9] [10]
Recommended Laser Line	594 nm (He-Ne) or 633 nm (He-Ne)	[6] [8]
Common Emission Filter	~660/20 nm bandpass filter (e.g., Cy [®] 5)	[1] [6]
Supplied Concentration	Typically 1 mM in DMSO	[1] [3]
Flow Cytometry Working Concentration	0.1 µM - 1.0 µM (100 nM is a common starting point)	[1] [11]

Experimental Protocols

This protocol describes the simultaneous use of **YO-PRO-3** and Propidium Iodide (PI) to differentiate between live, apoptotic, and necrotic cells via flow cytometry.

Materials:

- **YO-PRO-3** Iodide (1 mM in DMSO)[\[1\]](#)
- Propidium Iodide (PI) (1 mg/mL in water)[\[1\]](#)
- Phosphate-Buffered Saline (PBS), Ca²⁺ and Mg²⁺ free[\[12\]](#)
- 1X Annexin-binding buffer (optional)[\[13\]](#)
- Cell suspension (e.g., Jurkat cells treated with an apoptosis-inducing agent)[\[1\]](#)
- Flow cytometer with appropriate laser lines (e.g., 488 nm for PI and 594/633 nm for **YO-PRO-3**) and emission filters[\[8\]](#)

Protocol:

1. Cell Preparation: a. Induce apoptosis in the desired cell line using a suitable method. It is critical to include both positive (treated) and negative (untreated) control samples.^[1] b. Harvest the cells by centrifugation (e.g., 300 x g for 5 minutes).^[1] c. Wash the cells once with cold PBS.^[1] d. Resuspend the cell pellet in cold PBS or 1X binding buffer to a concentration of approximately 1×10^6 cells/mL.^{[1][8]}

2. Staining: a. To 1 mL of the cell suspension, add **YO-PRO-3** to a final concentration of 0.1 μ M.^{[1][8]} b. Add PI to a final concentration of 1.5 μ M.^{[1][8]} c. Gently vortex the cell suspension and incubate for 20-30 minutes on ice or at room temperature, protected from light.^{[1][8]}

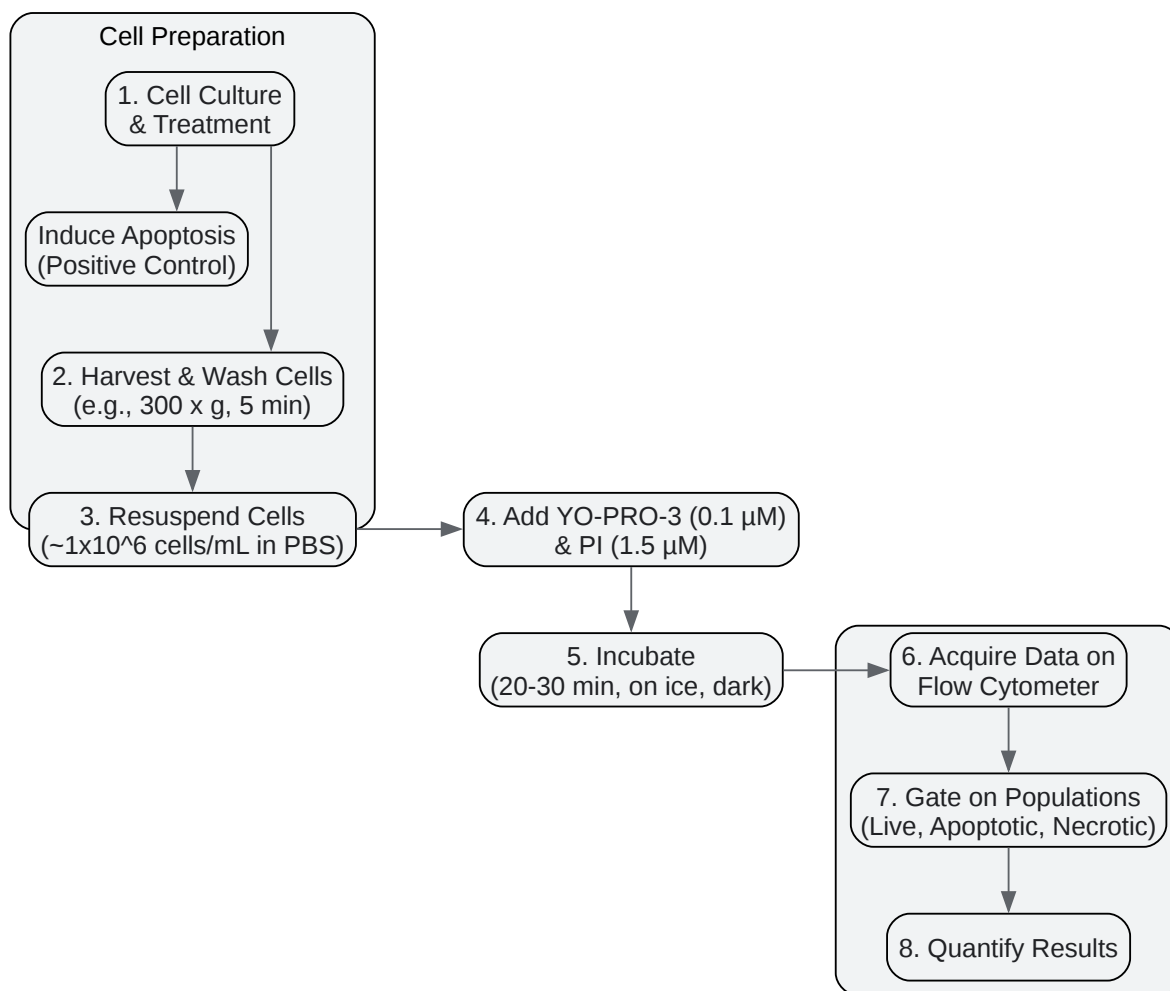
3. Data Acquisition: a. Analyze the stained cells by flow cytometry as soon as possible after staining.^[1] For some applications, analysis can be performed without a wash step.^{[2][13]} b. Excite the stained cells with the appropriate lasers (e.g., 488 nm or 561 nm for PI and 594 nm or 633 nm for **YO-PRO-3**).^{[1][8]} c. Collect the fluorescence emission using appropriate filters:

- **YO-PRO-3**: ~660/20 nm bandpass filter.^[1]
- PI: ~610/20 nm or ~670 nm longpass filter.^[1] d. Crucially, use unstained, **YO-PRO-3** only, and PI only stained cells to set up instrument settings, gates, and compensation correctly.^[1]

Expected Results & Data Interpretation:

- Live Cells: Low fluorescence in both the **YO-PRO-3** and PI channels (double negative).^[1]
- Apoptotic Cells: High **YO-PRO-3** fluorescence and low PI fluorescence (**YO-PRO-3** positive, PI negative).^[1]
- Necrotic/Late Apoptotic Cells: High fluorescence in both the **YO-PRO-3** and PI channels (double positive).^[1]

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Experimental workflow for analyzing cell viability using **YO-PRO-3** and PI in flow cytometry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
- [3. biotium.com \[biotium.com\]](#)
- [4. benchchem.com \[benchchem.com\]](#)
- [5. benchchem.com \[benchchem.com\]](#)
- [6. benchchem.com \[benchchem.com\]](#)
- [7. benchchem.com \[benchchem.com\]](#)
- [8. benchchem.com \[benchchem.com\]](#)
- [9. Spectrum \[YO-PRO-3\] | AAT Bioquest \[aatbio.com\]](#)
- [10. FluoroFinder \[app.fluorofinder.com\]](#)
- [11. YO-PRO™-3 Iodide \(612/631\), 1 mM Solution in DMSO, 1 mL - FAQs \[thermofisher.com\]](#)
- [12. benchchem.com \[benchchem.com\]](#)
- [13. benchchem.com \[benchchem.com\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols: YO-PRO-3 Staining for Flow Cytometry]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15552239/docs#application-notes-and-protocols-yo-pro-3-staining-for-flow-cytometry\]](https://www.benchchem.com/product/b15552239/docs#application-notes-and-protocols-yo-pro-3-staining-for-flow-cytometry)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)